

Application Notes and Protocols for Mannitol Hexanitrate in Composite Explosive Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mannitol hexanitrate

Cat. No.: B089765

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Mannitol Hexanitrate** (MHN), a powerful secondary explosive, and detail its properties and the protocols for its synthesis and handling. While historically used in detonators, its high sensitivity has largely precluded its use in modern composite explosives, a topic that will be explored herein.

Introduction

Mannitol hexanitrate (MHN), also known as nitromannite, is a highly energetic nitrate ester first synthesized in 1847.[1] As a secondary explosive, it requires a significant shock to detonate but possesses a high detonation velocity.[2][3] It is formed through the nitration of mannitol, a sugar alcohol.[3][4] Though it has seen some historical use in detonators and blasting caps, its extreme sensitivity to stimuli such as shock, friction, and heat has limited its application in modern composite explosives.[3][5][6] MHN is also a potent vasodilator and has been investigated for medical applications, similar to other organic nitrates like nitroglycerin.[5][7]

Data Presentation

The following table summarizes the key physical and explosive properties of **Mannitol Hexanitrate**.

Property	Value	References
Chemical Formula	C ₆ H ₈ N ₆ O ₁₈	[2]
Molar Mass	452.15 g/mol	[2]
Appearance	White, powdery solid	[2]
Density	1.73 g/cm ³	[2][6]
Melting Point	107–112 °C (decomposes)	[2]
Detonation Velocity	8260 m/s	[2][3]
Oxygen Balance	+7.1%	[2][3]
Relative Effectiveness (RE) Factor	1.70	[6][8]
Solubility	Insoluble in water; Soluble in acetone, ethanol, and ether	[2][7]

Experimental Protocols

Synthesis of Mannitol Hexanitrate via Mixed Acid Nitration

The most common method for synthesizing MHN is through the nitration of mannitol using a mixture of concentrated nitric and sulfuric acids.[1][7] The sulfuric acid acts as a dehydrating agent and catalyst.[7]

Materials:

- D-Mannitol
- Fuming Nitric Acid (98%+)
- Concentrated Sulfuric Acid (98%)
- Crushed Ice/Ice Water

- Ethanol (for recrystallization)
- Sodium Bicarbonate (for neutralization)
- Beakers
- Stirring Rod
- Thermometer
- Ice Bath
- Vacuum Filtration Apparatus (Buchner funnel, filter paper, flask)

Procedure:

- Chill fuming nitric acid in an ice bath to below 10°C.[5]
- Slowly add D-mannitol to the chilled nitric acid in small portions, while vigorously stirring. The temperature must be maintained below 10°C to prevent runaway reactions.[1][5]
- Once all the mannitol has been added and dissolved, continue to cool the mixture.
- Slowly and carefully add concentrated sulfuric acid dropwise to the mixture. The temperature should be kept between 10-15°C during this addition.[5] The mixture will become a thick, almost solid slurry.[5]
- Allow the reaction to proceed for approximately one hour with occasional stirring.[5]
- Pour the reaction mixture onto a large volume of crushed ice or ice water to precipitate the crude MHN.[1][5]
- Collect the precipitated solid via vacuum filtration and wash thoroughly with cold water until the washings are neutral to litmus paper.
- Further wash the crude product with a dilute sodium bicarbonate solution to neutralize any remaining acid, followed by another wash with cold water.

- Purify the crude MHN by recrystallization from ethanol.[1]
- Dry the purified crystals with great care, as dry MHN is highly sensitive to shock and friction. [9][10]

Caution: The synthesis of **mannitol hexanitrate** is extremely hazardous and should only be attempted by trained professionals in a properly equipped laboratory with appropriate safety measures, including blast shields and remote handling equipment.

Characterization

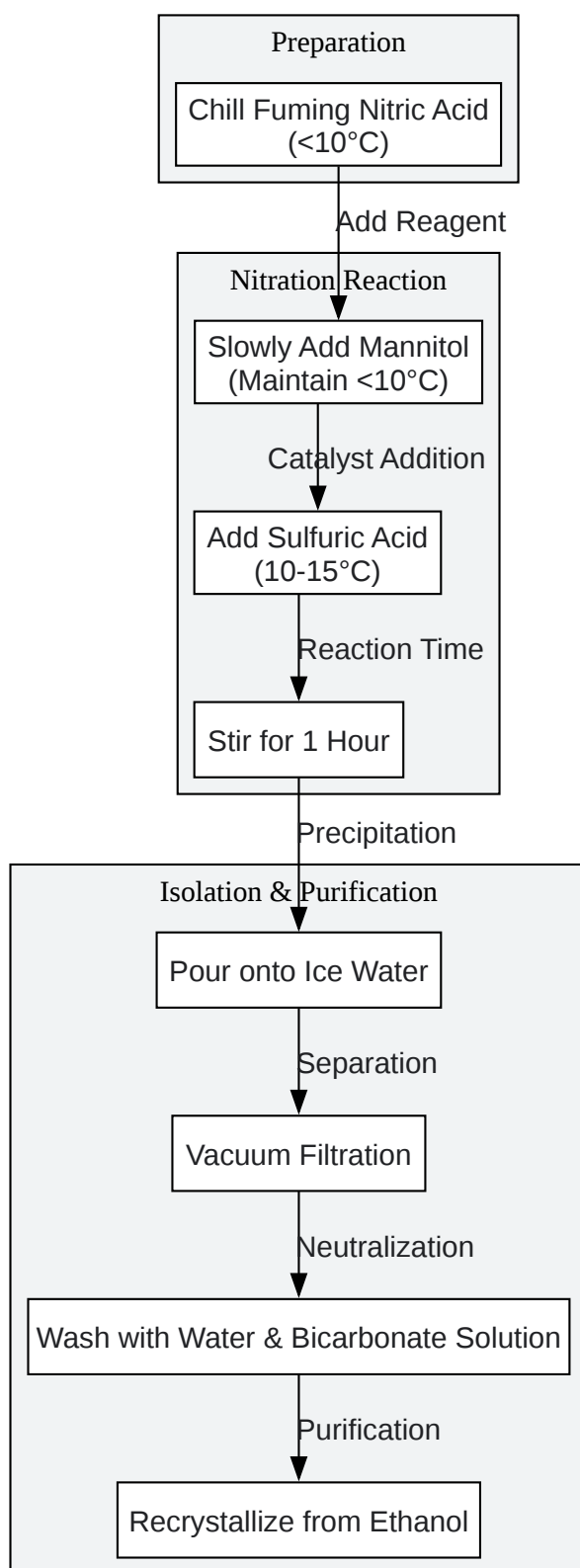
- X-ray Diffraction (XRD) and Raman Spectroscopy: These techniques can be used to identify the crystalline structure of MHN.[5] Studies have shown that MHN can exhibit different polymorphs depending on its thermal history.[5][7] For instance, a structural transition is observed around 105°C.[5][7]

Safety and Handling

- Sensitivity: **Mannitol hexanitrate** is extremely sensitive to shock, friction, and heat, and may explode under these conditions.[2][9] Its sensitivity increases at temperatures above 75°C, becoming more sensitive than nitroglycerin.[2][3]
- Storage and Transportation: Due to its instability, MHN should not be stored in a dry state.[2] For transportation, it must be wetted with at least 40% water or a mixture of water and alcohol to reduce its sensitivity.[9][10][11]
- Disposal: Small quantities of MHN can be neutralized by dissolving it in alcohol and slowly adding a base like sodium hydroxide to hydrolyze it.[2] This reaction is highly exothermic and requires careful temperature control.[2]
- Toxicity: If ingested, MHN is a potent vasodilator and can cause severe headaches.[2]

Visualizations

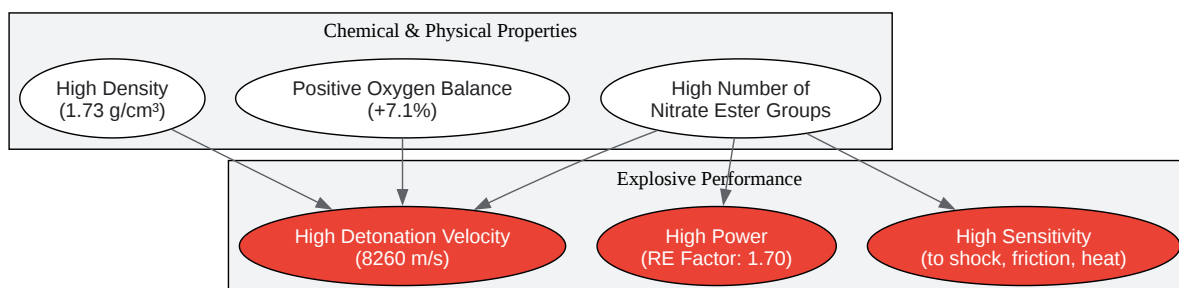
Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the mixed acid synthesis of **Mannitol Hexanitrate**.

Logical Relationships in MHN Performance



[Click to download full resolution via product page](#)

Caption: Relationship between MHN's properties and its explosive performance.

Application in Composite Explosives

While MHN exhibits impressive explosive performance characteristics, its application in modern composite explosives is minimal. Composite explosives are formulations where an oxidizer is combined with a fuel and a binder. A key driver in the development of modern composites, particularly for military applications, is insensitivity to accidental detonation.

MHN's high sensitivity to impact and friction makes it unsuitable for formulations that need to withstand rough handling and storage.^{[2][6]} Historically, it was used in detonators, where a high degree of sensitivity is a desirable trait to initiate a larger, less sensitive main charge.^{[3][5][6]} However, even in this role, it has largely been superseded by more stable compounds.

The research focus for composite explosives has shifted towards materials that offer a balance of high performance and low sensitivity, such as plastic-bonded explosives (PBXs) that incorporate compounds like RDX or HMX in a polymer matrix. The inherent instability of MHN makes it a poor candidate for such applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mannitol hexanitrate | 15825-70-4 | Benchchem [benchchem.com]
- 2. Mannitol hexanitrate - Sciencemadness Wiki [sciencemadness.org]
- 3. assignmentpoint.com [assignmentpoint.com]
- 4. "SYNTHESIS AND CHARACTERIZATION OF HOMEMADE EXPLOSIVES" by Lindsay R. McLennan [digitalcommons.uri.edu]
- 5. scholars.huji.ac.il [scholars.huji.ac.il]
- 6. Mannitol hexanitrate - Wikipedia [en.wikipedia.org]
- 7. Mannitol Hexanitrate (MHN) [benchchem.com]
- 8. quora.com [quora.com]
- 9. Mannitol Hexanitrate | C₆H₈N₆O₁₈ | CID 61818 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. MANITOL HEXANITRATE, [WET WITH >= 40 % WATER OR MIXTURE OF ALCOHOL AND WATER] | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 11. hazmattool.com [hazmattool.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Mannitol Hexanitrate in Composite Explosive Development]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089765#mannitol-hexanitrate-in-the-development-of-composite-explosives]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com